

Experimental protocol for handling beta-Isopropyl-beta-propiolactone safely

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Compound of Interest

Compound Name: *beta-Isopropyl-beta-propiolactone*

Cat. No.: *B087267*

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Experimental Protocol for the Safe Handling of beta-Propiolactone

Disclaimer: This document provides detailed safety protocols for beta-propiolactone (CAS: 57-57-8). The user's original request mentioned "**beta-Isopropyl-beta-propiolactone**" (CAS: 10359-02-1). Due to the limited availability of specific safety data for the isopropyl derivative, this protocol focuses on the well-documented hazards of beta-propiolactone, a known carcinogen. It is crucial to conduct a separate risk assessment for **beta-Isopropyl-beta-propiolactone**, although similar precautions should be anticipated due to structural similarities.

Application Notes

Beta-propiolactone is a highly reactive chemical compound primarily used in organic synthesis and as a sterilizing and sporicidal agent.^[1] Its effectiveness in inactivating viruses has led to its use in vaccine production.^{[1][2]} However, it is classified as a probable human carcinogen and is acutely toxic, requiring stringent safety measures during handling.^{[1][3]} These protocols are intended for researchers, scientists, and drug development professionals working with beta-propiolactone in a laboratory setting. Adherence to these guidelines is critical to minimize exposure and ensure a safe working environment.

Quantitative Data Summary

The following tables summarize key quantitative data for beta-propiolactone.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	57-57-8
Molecular Formula	C3H4O2
Molecular Weight	72.06 g/mol [4]
Appearance	Colorless liquid with a pungent, slightly sweetish odor [4]
Boiling Point	162 °C (323.6 °F) [5]
Melting Point	-33 °C (-27.4 °F) [5]
Flash Point	70 °C (158 °F) [5]
Vapor Pressure	3 mbar @ 20 °C [5]
Vapor Density	2.5 (Air = 1.0) [5]
Specific Gravity	1.146 [5]
Solubility	Miscible with water [5]
Lower Explosive Limit	2.90% [5]

Table 2: Exposure Limits and Hazard Classifications

Agency/Classification	Value/Designation
ACGIH TLV (TWA)	0.5 ppm[6]
NIOSH REL	Lowest feasible concentration[6]
IARC Classification	Group 2B: Possibly carcinogenic to humans
OSHA Regulated Carcinogen	Yes[1]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H330 (Fatal if inhaled), H350 (May cause cancer)[7]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling beta-propiolactone.

- **Gloves:** Butyl rubber or nitrile gloves are recommended.[8] Always inspect gloves for integrity before use and change them frequently, especially if contamination is suspected.
- **Eye Protection:** Chemical splash goggles and a face shield are required.[9]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood.[10] In cases where the PEL may be exceeded, a NIOSH-approved supplied-air respirator with a full facepiece is necessary.[3]
- **Protective Clothing:** A lab coat, long pants, and closed-toe shoes are mandatory.[9] Contaminated clothing should be removed immediately and decontaminated before reuse.

Engineering Controls

- **Chemical Fume Hood:** All handling of beta-propiolactone must occur within a properly functioning and certified chemical fume hood.[10]
- **Ventilation:** The laboratory should be well-ventilated.

- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[11\]](#)

Storage and Handling

- Storage: Store beta-propiolactone in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[12\]](#)[\[13\]](#) Recommended storage is at -20°C in a freezer.[\[9\]](#) The storage area should be clearly marked as a designated area for carcinogens.[\[8\]](#)
- Handling:
 - Before beginning any experiment, ensure all necessary safety equipment is available and in good working order.
 - Only authorized and trained personnel should handle beta-propiolactone.[\[9\]](#)
 - Use the smallest amount of the chemical necessary for the experiment.
 - Avoid inhalation of vapors and any direct contact with skin and eyes.[\[7\]](#)
 - Wash hands thoroughly after handling.[\[10\]](#)

Spill and Emergency Procedures

- Minor Spill (inside a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as sand, dry lime, or soda ash.[\[11\]](#)
 - Collect the absorbent material in a sealed, labeled hazardous waste container.
 - Decontaminate the area with soap and water.[\[8\]](#)
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.

- Alert emergency personnel.
- Prevent entry to the contaminated area.
- Exposure:
 - Inhalation: Move the individual to fresh air immediately. Seek immediate medical attention.
[14]
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[12]
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[14]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[14]

Waste Disposal

All beta-propiolactone waste, including contaminated materials, must be collected in a clearly labeled, sealed hazardous waste container.[8] Dispose of the waste through your institution's hazardous waste management program.

Visualizations

Caption: General experimental workflow for handling beta-propiolactone.

Caption: Simplified mechanism of beta-propiolactone induced carcinogenesis.

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